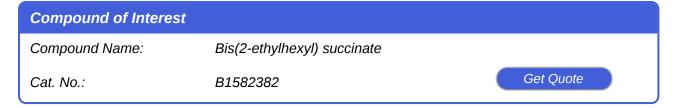


Bis(2-ethylhexyl) succinate chemical properties and structure

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An In-depth Technical Guide to **Bis(2-ethylhexyl) succinate**: Chemical Properties and Structure

Introduction

Bis(2-ethylhexyl) succinate, also known as dioctyl succinate (DOS), is a diester of succinic acid and 2-ethylhexanol.[1] It is a colorless liquid utilized primarily as a plasticizer in the production of flexible plastics, enhancing their workability and durability.[2][3] This compound is gaining prominence as a bio-based and less toxic alternative to traditional phthalate plasticizers.[1][4] Its synthesis can involve succinic acid derived from renewable biomass, aligning with green chemistry principles.[1][4] Applications for **bis(2-ethylhexyl) succinate** extend to coatings, films, automotive materials, and as a surface active agent in cosmetics to improve skin hydration.[2][5]

Chemical and Physical Properties

The key chemical and physical properties of **Bis(2-ethylhexyl) succinate** are summarized in the table below. This data is essential for understanding its behavior in various applications and for designing experimental procedures.



Property	Value
IUPAC Name	bis(2-ethylhexyl) butanedioate[1][4][6]
CAS Number	2915-57-3[1][4][7]
Molecular Formula	C20H38O4[1][2][5][7]
Molecular Weight	342.5 g/mol [1][4][5][6]
Appearance	Colorless to pale yellow liquid[1]
Density	0.934 g/cm ³ [2][8]
Boiling Point	358.9°C at 760 mmHg[3][8]
Melting Point	-55°C / -67°F[9]
Flash Point	158°C[3][8]
Refractive Index	1.448[2][3][8]
Solubility	Insoluble in water; Soluble in organic solvents[1] [5][9]
Vapor Pressure	2.46E-05 mmHg at 25°C[3][8]
LogP	5.28580[8]
InChI Key	WMNULTDOANGXRT-UHFFFAOYSA-N[1][2][4]
SMILES	CCCC(CC)COC(=0)CCC(=0)OCC(CC)CCCC [1][2]

Chemical Structure

Bis(2-ethylhexyl) succinate is a diester formed from one molecule of succinic acid and two molecules of 2-ethylhexanol. The structure consists of a central four-carbon succinate backbone with two 2-ethylhexyl ester groups attached at either end.

Chemical structure of **Bis(2-ethylhexyl) succinate**.

Experimental Protocols



Synthesis

The primary industrial synthesis of **Bis(2-ethylhexyl) succinate** is through the direct esterification of succinic acid with 2-ethylhexanol.[4]

- Reaction: Succinic Acid + 2 x 2-Ethylhexanol → Bis(2-ethylhexyl) succinate + 2 x Water[4]
- Methodology:
 - Succinic acid and a molar excess of 2-ethylhexanol are combined in a reaction vessel.
 - An acid catalyst, such as sulfuric acid or a solid acid catalyst like nano-SO₄²⁻/TiO₂, is added to the mixture.[4]
 - The mixture is heated to a temperature of approximately 160°C.[4]
 - Water produced during the reaction is continuously removed to drive the equilibrium towards the formation of the diester product.
 - The reaction progress is monitored, and upon completion (typically achieving a yield of around 97% within 120 minutes with certain catalysts), the mixture is cooled.[4]
 - The catalyst is neutralized or filtered off, and the excess 2-ethylhexanol is removed, often by vacuum distillation.
 - The final product is then purified.

Purity and Structural Analysis

A combination of chromatographic and spectroscopic techniques is recommended to confirm the purity and structural identity of **Bis(2-ethylhexyl) succinate**.[4]

- Gas Chromatography (GC):
 - Purpose: To determine the purity of the sample and identify any residual starting materials or by-products.



- Protocol: A sample of Bis(2-ethylhexyl) succinate is dissolved in a suitable solvent and injected into a gas chromatograph. The retention time is compared against a certified reference standard.[4]
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - Purpose: To confirm the chemical structure of the molecule.
 - Protocol:
 - ¹H NMR: The proton NMR spectrum is analyzed to confirm the presence of the 2ethylhexyl groups and the succinate backbone. Specific chemical shifts and splitting patterns will correspond to the different types of protons in the molecule.
 - ¹³C NMR: The carbon NMR spectrum is used to verify the number and types of carbon atoms, including the carbonyl carbons of the ester groups and the carbons of the alkyl chains.[4]
- Mass Spectrometry (MS):
 - Purpose: To determine the molecular weight and fragmentation pattern of the molecule, further confirming its identity.
 - Protocol: The sample is introduced into a mass spectrometer, and the resulting mass spectrum will show a molecular ion peak corresponding to the molecular weight of Bis(2ethylhexyl) succinate (342.5 g/mol), along with characteristic fragment ions.

Safety and Handling

According to available safety data, **Bis(2-ethylhexyl) succinate** is not classified as a hazardous substance.[6][10] However, standard laboratory safety practices should always be observed.

- General Handling: Avoid contact with skin, eyes, and clothing.[9][11] Avoid ingestion and inhalation.[9][11] Ensure adequate ventilation when handling.[9]
- Personal Protective Equipment (PPE): Wear appropriate protective eyeglasses or chemical safety goggles, compatible chemical-resistant gloves, and lab coats.[11]



- Storage: Store in a cool, dry, well-ventilated area in a tightly closed container.[7][9]
- First Aid:
 - Eyes: Immediately flush with plenty of water for at least 15 minutes.[9][10]
 - Skin: Wash off immediately with plenty of water and soap.[10][11]
 - Ingestion: Rinse mouth with water.[9][10]
 - Inhalation: Move to fresh air.[10]

Conclusion

Bis(2-ethylhexyl) succinate is a well-characterized diester with a range of industrial applications, most notably as a plasticizer. Its favorable safety profile and the potential for biobased synthesis make it an important compound in the development of more sustainable materials. The experimental protocols for its synthesis and analysis are well-established, allowing for consistent production and quality control.

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